

Application Notes and Protocols for Evaluating the Herbicidal Activity of Pyrimidine Derivatives

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Compound of Interest

Compound Name: 2-Mercapto-6-(methoxymethyl)pyrimidin-4-ol

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the methodologies used to assess the herbicidal activity of pyrimidine derivatives. This document details the primary mechanisms of action, experimental protocols for in-planta and in-vitro assays, and a summary of quantitative data for representative compounds.

Introduction to Pyrimidine Derivatives as Herbicides

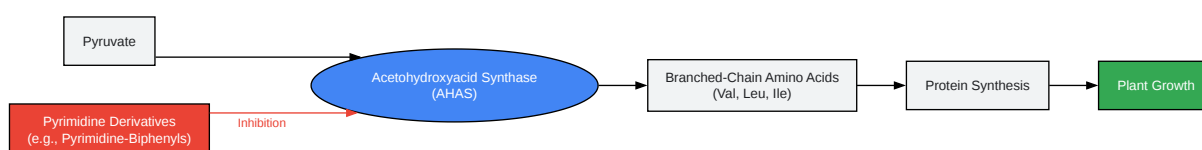
Pyrimidine and its derivatives are a cornerstone in the development of modern herbicides due to their diverse biological activities and amenability to chemical modification.^[1] These heterocyclic compounds have been successfully developed to target various essential processes in plants, leading to effective weed control. Many commercial herbicides are based on the pyrimidine scaffold, and ongoing research continues to explore novel pyrimidine derivatives to overcome the challenge of herbicide resistance.^{[2][3]}

Mechanisms of Action

The herbicidal activity of pyrimidine derivatives is primarily attributed to the inhibition of specific enzymes crucial for plant growth and development. The three main molecular targets identified for pyrimidine-based herbicides are Acetohydroxyacid Synthase (AHAS), Protoporphyrinogen Oxidase (PPO), and the more recently discovered target, Dihydroorotate Dehydrogenase (DHODH).^{[2][4][5]}

Acetohydroxyacid Synthase (AHAS) Inhibition

AHAS (also known as acetolactate synthase, ALS) is a pivotal enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine), which are essential for protein synthesis and overall plant growth.[6] The absence of this pathway in animals makes AHAS an excellent target for selective herbicides.[6] Pyrimidine derivatives, such as the pyrimidine-biphenyl hybrids, bind to the active site of AHAS, preventing substrate access and leading to a deficiency in these vital amino acids, ultimately causing plant death.[2][3]

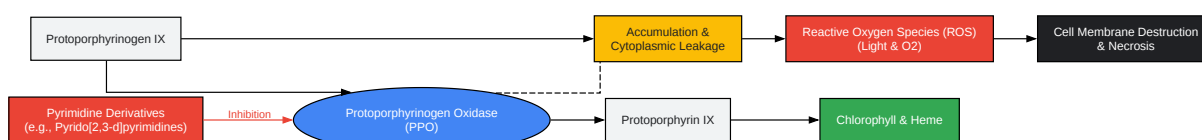


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Mechanism of AHAS Inhibition by Pyrimidine Derivatives.

Protoporphyrinogen Oxidase (PPO) Inhibition

PPO is the final common enzyme in the biosynthesis of both chlorophyll and heme.[7] It catalyzes the oxidation of protoporphyrinogen IX to protoporphyrin IX. Inhibition of PPO by certain pyrimidine derivatives, such as some pyrido[2,3-d]pyrimidines, leads to the accumulation of protoporphyrinogen IX in the cytoplasm.[8] In the presence of light and oxygen, this accumulated substrate is rapidly oxidized, generating reactive oxygen species (ROS) that cause lipid peroxidation and rapid destruction of cell membranes, leading to necrosis.[9][10]

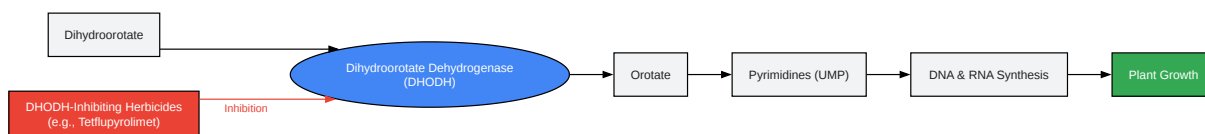


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Mechanism of PPO Inhibition by Pyrimidine Derivatives.

Dihydroorotate Dehydrogenase (DHODH) Inhibition

A novel mechanism of action for herbicides was recently identified involving the inhibition of DHODH, the fourth enzyme in the de novo pyrimidine biosynthesis pathway.[4][11] This pathway is essential for the production of pyrimidine nucleotides, which are fundamental components of DNA and RNA.[5] The herbicide tetflupyrolimet, an aryl pyrrolidinone anilide, has been shown to inhibit plant DHODH.[4][11] This inhibition leads to a depletion of the pyrimidine pool, arresting cell cycle and growth, and ultimately resulting in plant death. This discovery has established the pyrimidine biosynthetic pathway as a viable target for new herbicides.[4]

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Mechanism of DHODH Inhibition.

Data Presentation: Herbicidal Activity of Pyrimidine Derivatives

The following tables summarize the quantitative data on the herbicidal activity of selected pyrimidine derivatives against their target enzymes and various weed species.

Table 1: In Vitro Enzyme Inhibition by Pyrimidine Derivatives

Compound Class	Compound	Target Enzyme	IC50 / Ki Value	Reference(s)
Pyrimidine-Biphenyl	4aa	Arabidopsis thaliana AHAS	Ki = 0.09 μ M	[3]
Pyrimidine-Biphenyl	4bb	Arabidopsis thaliana AHAS	Ki = 0.02 μ M	[3]
Pyrimidine-Biphenyl	Ia	AHAS	IC50 = 157 μ M	[12]
Pyrimidine-Biphenyl	IIa	AHAS	IC50 = 189 μ M	[12]
Pyrimidine-Biphenyl	IIIa	AHAS	IC50 = 343 μ M	[12]
Pyrrolidinone Anilide	Tetflupyrolimet	Setaria italica DHODH	IC50 = 4.3 nM	[5]
Pyrrolidinone Anilide	Tetflupyrolimet	Homo sapiens DHODH	IC50 = 380 nM	[5]
Hydroxypyrazole	WF-8	Setaria viridis DHODH	IC50 = 64.97 μ M	[13]
Hydroxypyrazole	WF-19	Setaria viridis DHODH	IC50 = 91.52 μ M	[13]
Pyrido[2,3-d]pyrimidine	11q	mtPPO	Ki = 0.0074 μ M	
Commercial PPO Inhibitor	Fomesafen	Human PPO	IC50 = 110 nM	[14]
Commercial PPO Inhibitor	Lactofen	Plant PPO	IC50 = 25 nM	[14]

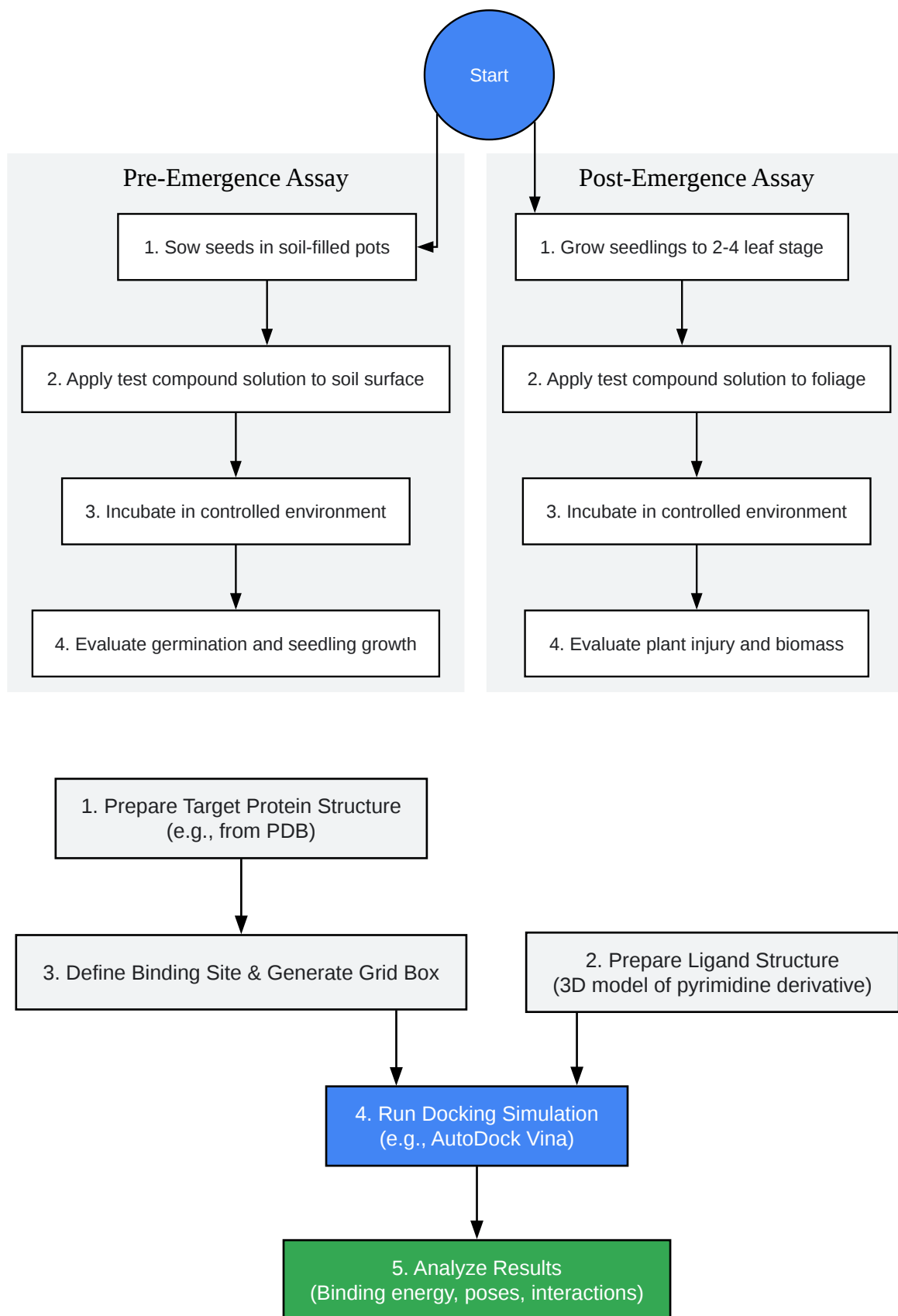
Table 2: In Planta Herbicidal Activity of Pyrimidine Derivatives

Compound Class	Compound	Weed Species	Assay Type	Application Rate	Growth Inhibition (%)	Reference(s)
Pyrimidine-Biphenyl	lca	Echinochloa crusgalli	Post-emergence	187.5 g ai/ha	≥ 80%	[12]
Pyrimidine-Biphenyl	lca	Digitaria sanguinalis	Post-emergence	187.5 g ai/ha	≥ 80%	[12]
Pyrimidine-Tetrahydro carbazole	5q	Abutilon theophrasti	Post-emergence	750 g ai/ha	≥ 80%	[15]
Pyrimidine-Tetrahydro carbazole	5q	Cassia tora	Post-emergence	750 g ai/ha	≥ 80%	[15]
Pyrimidine-Tetrahydro carbazole	5q	Echinochloa crusgalli	Post-emergence	750 g ai/ha	60-79%	[15]
Pyrimidine-Tetrahydro carbazole	5q	Amaranthus retroflexus	Post-emergence	750 g ai/ha	60-79%	[15]
Pyrimidine-Tetrahydro carbazole	5q	Digitaria sanguinalis	Post-emergence	750 g ai/ha	60-79%	[15]
Pyrido[2,3-d]pyrimidine	2o	Agrostis stolonifera	Post-emergence	1 mM	Good activity (4-5 ranking)	[8]
Pyrido[2,3-d]pyrimidine	2o	Lactuca sativa	Post-emergence	1 mM	No marked inhibitory effect	[8]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are generalized and may require optimization based on the specific compounds and plant species being tested.

In-Planta Herbicidal Activity Assays



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